

1,1,3,3-Tetraethoxypropane-d2 safety data sheet and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,3,3-Tetraethoxypropane-d2

Cat. No.: B12408851

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **1,1,3,3-Tetraethoxypropane-d2**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). While **1,1,3,3-Tetraethoxypropane-d2** is a deuterated analog of 1,1,3,3-Tetraethoxypropane, and their chemical and physical properties are expected to be very similar, this guide is largely based on the safety data available for the non-deuterated form. Always consult the specific SDS provided by the manufacturer before handling this chemical.

Introduction

1,1,3,3-Tetraethoxypropane-d2 is the deuterium-labeled version of 1,1,3,3-Tetraethoxypropane, a precursor to malondialdehyde, which is a biomarker for oxidative stress. [1] Due to its applications in drug development and polymer synthesis, a thorough understanding of its safety and handling is crucial for laboratory personnel. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols associated with this compound.

Safety Data Summary

The following tables summarize the available quantitative data for 1,1,3,3-Tetraethoxypropane and its deuterated analog.

Table 2.1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ D ₂ O ₄	[1][2]
Molecular Weight	222.32 g/mol	[1][3]
Appearance	Colorless liquid	[1]
Boiling Point	220.0 ± 0.0 °C at 760 mmHg	[4]
Flash Point	87 °C (for non-deuterated)	[5]
Density	0.9 ± 0.1 g/cm ³	[4]
Solubility	Chloroform, Ether, Ethyl Acetate	[2]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	[4]

Table 2.2: Toxicological Data (for non-deuterated 1,1,3,3-Tetraethoxypropane)

Test	Species	Route	Value	Source
LD50	Rat	Oral	1610 mg/kg	[6]
LD50	Mouse	Intraperitoneal	200 mg/kg	[6]
Skin Irritation	Rabbit	Dermal	Mild (500 mg/24h)	[6]
Eye Irritation	Rabbit	Ocular	Mild (500 mg/24h)	[6]

Table 2.3: Hazard Classifications (for non-deuterated 1,1,3,3-Tetraethoxypropane)

Classification	Code	Description	Source
GHS Hazard Statement	H227	Combustible liquid	[7]
GHS Hazard Statement	H302	Harmful if swallowed	[7][8]
GHS Precautionary Statement	P210	Keep away from heat/sparks/open flames/hot surfaces. No smoking.	[7]
GHS Precautionary Statement	P264	Wash skin thoroughly after handling.	[7]
GHS Precautionary Statement	P270	Do not eat, drink or smoke when using this product.	[7]
GHS Precautionary Statement	P280	Wear protective gloves/ eye protection/ face protection.	[7]
GHS Precautionary Statement	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[7]

Handling and Storage

Proper handling and storage are paramount to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when necessary, especially if vapors or aerosols are generated.[5][9]

Handling

- Wash thoroughly after handling.[5]
- Use in a well-ventilated area and avoid inhalation of vapors.[6]
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Use spark-proof tools and explosion-proof equipment.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Do not eat, drink, or smoke when using this product.[6]

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.[5]
- Keep container tightly closed when not in use.[5]
- Store refrigerated at +2°C to +8°C and protect from light.[3]
- Keep away from heat, sparks, and open flames.[5]
- Store away from oxidizing agents and strong acids.[6]

Emergency Procedures

Spills and Leaks

- Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[5]
- Clean up spills immediately, using appropriate protective equipment.[5]

- Remove all sources of ignition and use a spark-proof tool.[5]

Fire Fighting Measures

- Extinguishing Media: For small fires, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[5]
- During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[5]
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

First Aid

- Ingestion: If swallowed, do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation persists.[10]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

Experimental Protocols for Safety Data

The toxicological and safety data presented in this guide are determined by standardized experimental protocols.

Acute Oral Toxicity (LD50)

The oral LD50 value of 1610 mg/kg in rats was likely determined using a method similar to the OECD Test Guideline 401. This protocol involves the following general steps:

- Groups of young, healthy adult rats of a single sex are used for each dose level.

- The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.
- The animals are observed for a set period, typically 14 days, for signs of toxicity and mortality.
- The LD50 is statistically calculated as the single dose of the substance that is expected to cause death in 50% of the animals.

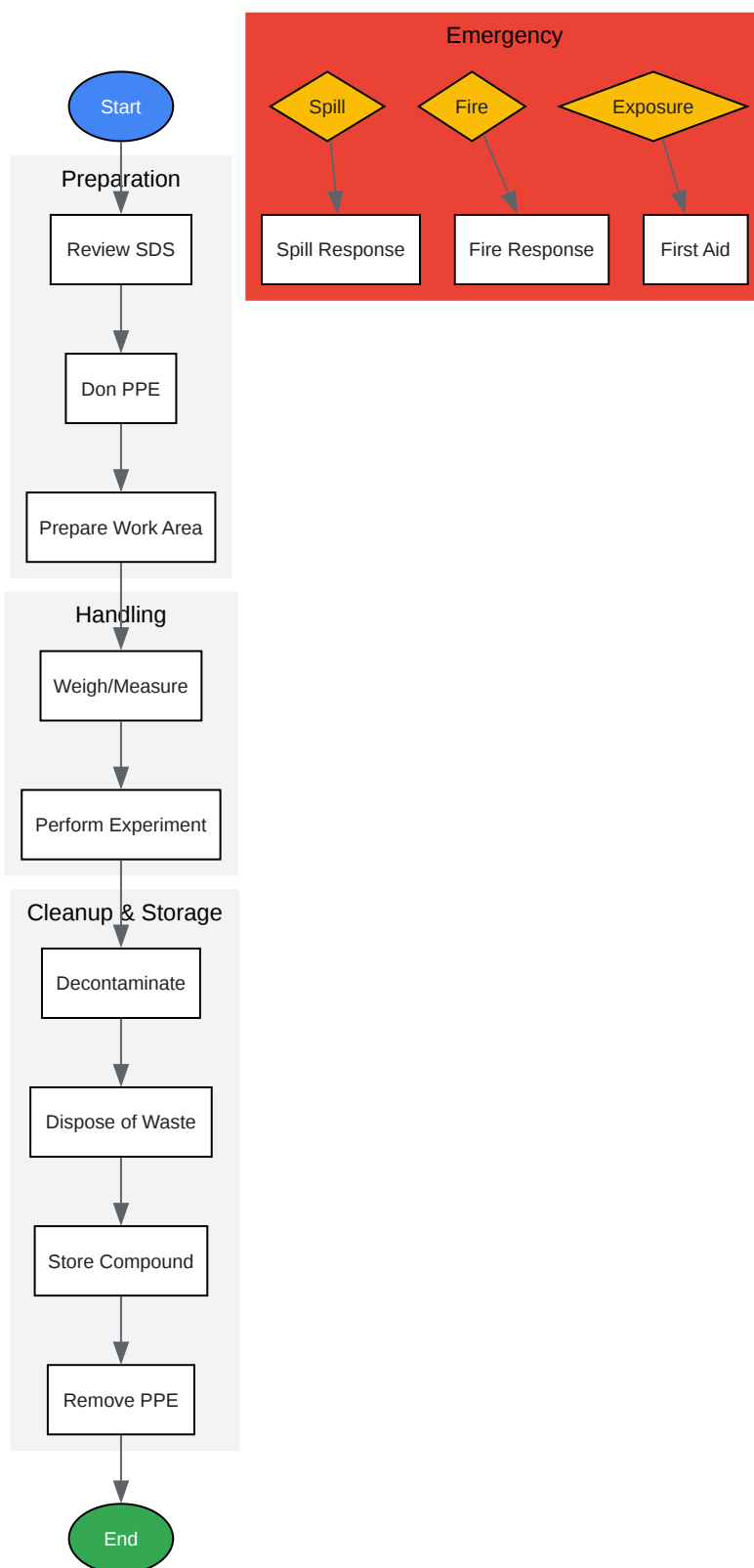
Flash Point Determination

The flash point of 87°C for the non-deuterated compound was likely determined using a closed-cup method, such as the one described in ASTM D93. The general procedure is as follows:

- A sample of the liquid is placed in a closed cup and heated at a controlled rate.
- A small flame is periodically introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors of the liquid ignite momentarily.

Visualization of Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1,1,3,3-Tetraethoxypropane-d2** in a laboratory setting.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **1,1,3,3-Tetraethoxypropane-d2**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Flash Point Testing - ASTM D93 - Pentyl Labs [pentyllabs.com]
- 2. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 3. precisionlubrication.com [precisionlubrication.com]
- 4. oecd.org [oecd.org]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 7. DERMAL IRRITATION STUDY ACCORDING TO OECD(404) GUIDELINES | PPTX [slideshare.net]
- 8. OECD 401: Acute Oral Toxicity Guide | PDF | Organisation For Economic Co Operation And Development | Environmental Science [scribd.com]
- 9. Opportunities for reduction in acute toxicity testing via improved design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Acute Dermal Irritation OECD 404 - Altogen Labs [altogenlabs.com]
- To cite this document: BenchChem. [1,1,3,3-Tetraethoxypropane-d2 safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408851#1-1-3-3-tetraethoxypropane-d2-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com